

Desethylene Ciprofloxacin: A Comprehensive Technical Guide for a Key Pharmaceutical Impurity

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Compound of Interest

Compound Name: *Desethylene ciprofloxacin*

CAS No.: 103222-12-4

Cat. No.: B035067

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Desethylene ciprofloxacin is a significant impurity and major metabolite of ciprofloxacin, a widely used fluoroquinolone antibiotic.^{[1][2][3]} As a critical parameter in the quality control of ciprofloxacin drug substances and products, the presence of **desethylene ciprofloxacin** must be carefully monitored to ensure the safety and efficacy of the pharmaceutical formulation. This technical guide provides an in-depth overview of **desethylene ciprofloxacin** as a pharmaceutical impurity standard, including its chemical properties, formation, and analytical methodologies for its identification and quantification.

Chemical and Physical Properties

Desethylene ciprofloxacin, also known as 7-[(2-aminoethyl)amino]-1-cyclopropyl-6-fluoro-1,4-dihydro-4-oxo-3-quinolinecarboxylic acid, is a primary degradation product and metabolite of

ciprofloxacin.[1][3] Its chemical structure is characterized by the opening of the piperazine ring of the parent ciprofloxacin molecule.

Property	Value	Reference
Chemical Formula	C ₁₅ H ₁₆ FN ₃ O ₃	[2]
Molecular Weight	305.31 g/mol	[2]
CAS Number	103222-12-4 (free base)	[3]
Appearance	Crystalline solid	[2]
UV max (λ _{max})	278 nm	[2]
Purity (as a reference standard)	≥98%	[2]

Formation of Desethylene Ciprofloxacin

Desethylene ciprofloxacin is primarily formed through the degradation of ciprofloxacin under various stress conditions. Forced degradation studies are essential to understand the formation of this impurity and to develop stability-indicating analytical methods.

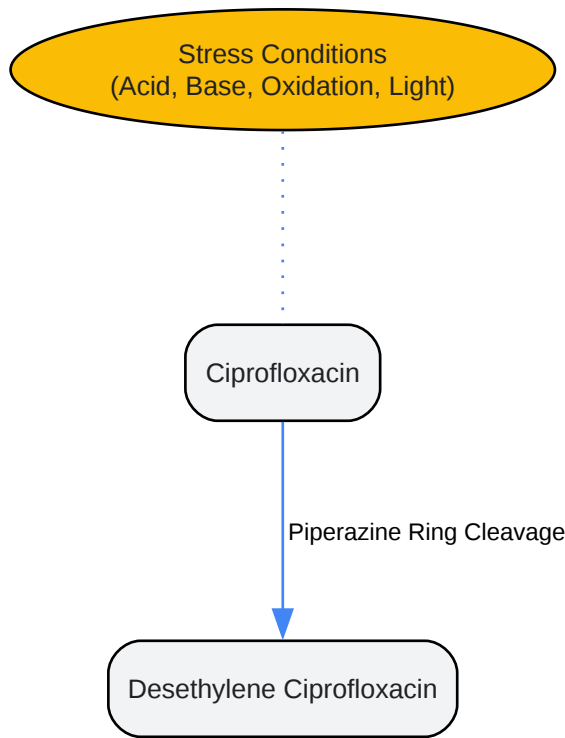
Forced Degradation Studies

Forced degradation studies of ciprofloxacin have been conducted under various conditions as per the International Council for Harmonisation (ICH) guidelines.[4][5] These studies help in identifying potential degradation products, including **desethylene ciprofloxacin**.

Stress Condition	Description	Typical Degradation of Ciprofloxacin	Reference
Acidic Hydrolysis	0.1 N HCl at 70°C for 4 hours	~20%	[4] [5]
Alkaline Hydrolysis	0.1 N NaOH at 70°C for 4 hours	~24%	[4] [5]
Oxidative Degradation	3% H ₂ O ₂ at 70°C for 4 hours	~40%	[4] [5]
Photolytic Degradation	Exposure to UV radiation for 5 days	~30%	[4] [5]
Thermal Degradation	60°C for 24 hours	~10%	[4] [5]

The degradation pathway leading to **desethylene ciprofloxacin** involves the cleavage of the piperazine ring of the ciprofloxacin molecule.

Degradation Pathway of Ciprofloxacin to Desethylene Ciprofloxacin



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Degradation pathway of Ciprofloxacin.

Analytical Methodologies

Accurate and robust analytical methods are crucial for the detection and quantification of **desethylene ciprofloxacin** in ciprofloxacin active pharmaceutical ingredients (APIs) and finished drug products. High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS) are the most commonly employed techniques.

High-Performance Liquid Chromatography (HPLC)

HPLC is a widely used technique for the separation and quantification of pharmaceutical impurities. Several HPLC methods have been developed for the analysis of ciprofloxacin and its related substances.

Quantitative HPLC Method Parameters:

Parameter	Method 1	Method 2
Column	C18 (250 mm x 4.6 mm, 5 μ m)	Inertsil C18 (250 mm x 4.0 mm, 5 μ m)
Mobile Phase	Acetonitrile and 0.025 M Phosphoric Acid (pH 3.0 with triethylamine) (13:87 v/v)	Gradient of 0.15% orthophosphoric acid (pH 3.0 with triethylamine) and acetonitrile
Flow Rate	1.5 mL/min	0.7 mL/min
Detection	UV at 278 nm	UV at 278 nm
Column Temperature	40°C	35°C
Injection Volume	50 μ L	10 μ L
Reference	[6]	[7] [8]

Method Validation Data for Ciprofloxacin Analysis (Illustrative):

Parameter	Result	Reference
Linearity Range	0.01 - 5.00 μ g/mL	[9]
Correlation Coefficient (r^2)	>0.99	[9]
Precision (%RSD)	3.37 - 12.60%	[9]
Accuracy (% Recovery)	87.25 - 114%	[9]
Limit of Detection (LOD)	0.11 μ g/mL	[10]
Limit of Quantification (LOQ)	0.35 μ g/mL	[10]

Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS and tandem MS (LC-MS/MS) provide higher sensitivity and specificity for the identification and quantification of impurities, especially at trace levels.

Quantitative LC-MS/MS Method Parameters:

Parameter	Method 1
Column	C18 (75 mm x 4.6 mm, 3.5 μ m)
Mobile Phase	0.2% formic acid in water:methanol (10:90, v/v)
Flow Rate	0.5 mL/min
Ionization	Electrospray Ionization (ESI), Positive Mode
MS/MS Transition (Ciprofloxacin)	m/z 332.0 $\rightarrow$ 231.3
Reference	[9]

Experimental Protocols

Protocol 1: HPLC Analysis of **Desethylen Ciprofloxacin**

- Preparation of Standard Solution: Accurately weigh a suitable amount of **desethylen ciprofloxacin** reference standard and dissolve in the mobile phase to prepare a stock solution. Further dilute to obtain working standard solutions of known concentrations.
- Preparation of Sample Solution: Accurately weigh the ciprofloxacin drug substance or a crushed tablet powder and dissolve in a suitable solvent. Dilute with the mobile phase to a known concentration.
- Chromatographic Conditions: Set up the HPLC system with the parameters specified in the tables above.
- Analysis: Inject the standard and sample solutions into the HPLC system and record the chromatograms.
- Quantification: Identify the peak corresponding to **desethylen ciprofloxacin** based on its retention time compared to the standard. Calculate the concentration of the impurity in the sample using the peak area and the calibration curve generated from the standard solutions.

Protocol 2: Forced Degradation Study

- **Sample Preparation:** Prepare separate solutions of ciprofloxacin in 0.1 N HCl, 0.1 N NaOH, and 3% H₂O₂. For photolytic degradation, expose a solution of ciprofloxacin to UV light. For thermal degradation, heat a solid sample of ciprofloxacin.
- **Stress Conditions:** Subject the prepared samples to the conditions outlined in the forced degradation table.
- **Sample Analysis:** At specified time points, withdraw aliquots of the stressed samples, neutralize if necessary, and dilute with the mobile phase. Analyze the samples using a validated stability-indicating HPLC method.
- **Data Analysis:** Monitor the degradation of ciprofloxacin and the formation of degradation products, including **desethylene ciprofloxacin**.

Spectroscopic Characterization

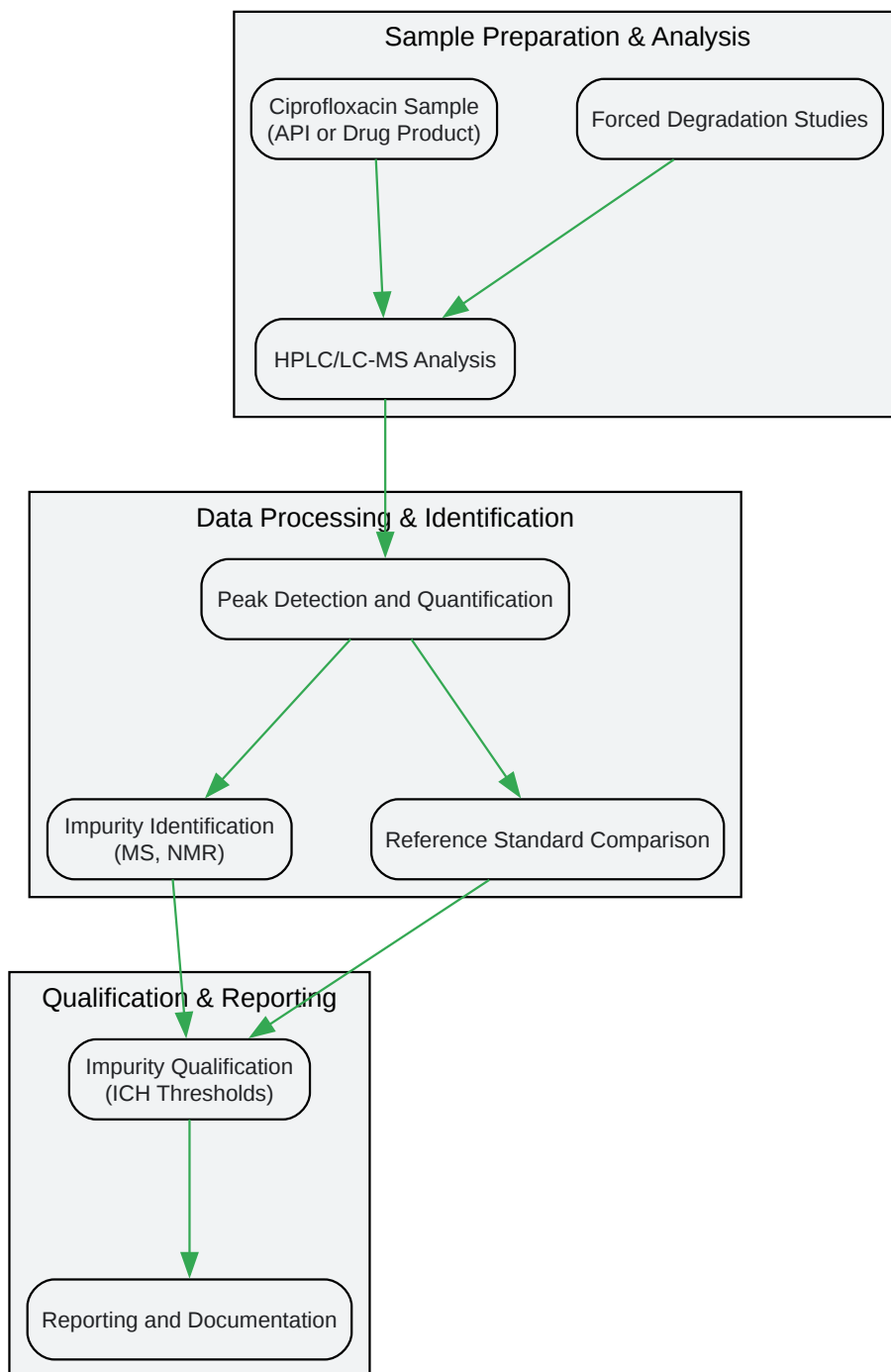
The structural elucidation of **desethylene ciprofloxacin** is confirmed through various spectroscopic techniques.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR spectroscopy are used to confirm the chemical structure. The absence of signals corresponding to the ethylene bridge of the piperazine ring and the appearance of new signals for the aminoethyl side chain are characteristic features in the NMR spectra of **desethylene ciprofloxacin**.[\[11\]](#)[\[12\]](#)
- **Mass Spectrometry (MS):** Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. In the mass spectrum of **desethylene ciprofloxacin**, the molecular ion peak will correspond to its molecular weight (305.31 g/mol). The fragmentation pattern will show characteristic losses of functional groups from the parent molecule, aiding in its identification.[\[13\]](#)[\[14\]](#)

Experimental Workflow for Impurity Profiling

A systematic workflow is essential for the effective impurity profiling of pharmaceutical products.

General Workflow for Ciprofloxacin Impurity Profiling



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Workflow for impurity profiling.

Conclusion

Desethylene ciprofloxacin is a critical process-related impurity and degradation product of ciprofloxacin that requires stringent control. This technical guide has provided a comprehensive overview of its properties, formation pathways, and detailed analytical methodologies for its quantification. The implementation of robust analytical strategies, including validated HPLC and LC-MS methods, is paramount for ensuring the quality, safety, and efficacy of ciprofloxacin-containing pharmaceutical products. Adherence to regulatory guidelines and a thorough understanding of impurity profiling are essential for drug development professionals in this context.

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